

Direct Red 254 CAS number and molecular formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Direct Red 254	
Cat. No.:	B1166072	Get Quote

An In-Depth Technical Guide to Direct Red 254

An Important Note on Chemical Identity: A significant point of confusion exists in publicly available data regarding **Direct Red 254**. The name and CAS number for **Direct Red 254** (101380-00-1) are frequently and incorrectly associated with the properties and synthesis of a different, high-performance compound: Pigment Red 254 (CAS 84632-65-5).

This guide will first provide a detailed profile of the true **Direct Red 254**, an anionic disazo dye used primarily for paper and textiles. It will then, for the purpose of clarification, detail the properties and synthesis of Pigment Red 254, a diketo-pyrrolo-pyrrole (DPP) pigment, to provide a comprehensive resource for researchers and prevent further ambiguity.

Part 1: Direct Red 254 (CAS: 101380-00-1)

Direct Red 254 is a water-soluble anionic dye belonging to the disazo chemical class. Its primary application lies in the dyeing of cellulosic materials such as paper, cotton, and viscose rayon, where it exhibits good affinity without the need for mordants.

Core Data and Properties

The key chemical and physical properties of **Direct Red 254** are summarized below.



Property Value		Reference
CAS Number	101380-00-1	
Molecular Formula	C22H15N5Na2O7S2	_
Chemical Class	nical Class Anionic Disazo Dye	
Appearance	Bluish-Pink Powder / Dark Red Liquid	[1]
Solubility in Water	Approx. 100 g/L	[2]
λmax (in water)	500 - 530 nm (estimated for class)	
Light Fastness	4-5 (on a scale of 1-8)	[1]
Dye Content (Liquid Form)	Oye Content (Liquid Form) 32-35%	

Synthesis

A definitive, publicly verified synthesis protocol for **Direct Red 254** (CAS 101380-00-1) is not readily available in the reviewed literature. One source suggests a potential route involving the diazotization of 4-aminoazobenzene-4'-sulfonic acid and its subsequent coupling with J acid (7-Amino-4-hydroxy-2-naphthalenesulfonic acid); however, it is noted that this may describe a similar but distinct chemical structure[3].

Experimental Protocols for Application

Protocol 1: Dyeing of Paper Pulp (Continuous Addition Method)

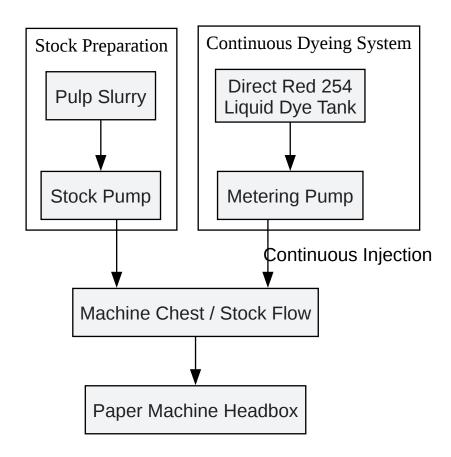
This protocol describes a typical industrial process for coloring paper stock.

Methodology:

- Dye Preparation: Prepare a stock solution of **Direct Red 254** liquid dye. The dye can be diluted with soft water to any required ratio to ensure accurate metering.
- System Setup: Calibrate a metering pump to continuously add the dye solution into the paper stock flow.



- Addition Point: The dye should be added to the system at a point that allows for sufficient
 mixing with the pulp fibers before the headbox of the paper machine. Common addition
 points include the machine chest, the suction side of the fan pump, or the stock line after the
 headbox.
- Avoiding Interactions: Ensure the dye addition point is kept separate from the addition points
 of cationic additives (like fixing agents or some wet-strength resins) to prevent precipitation
 and color spots[4]. A sufficient interval should be maintained.
- Process Control: The flow rate of the dye solution is adjusted in real-time based on the target shade of the paper and the production rate. This method offers excellent control and rapid shade correction capabilities compared to batch dyeing[5].



Click to download full resolution via product page

Workflow for continuous dyeing of paper pulp.

Protocol 2: Laboratory Dyeing of Cotton Fabric



This protocol is a general procedure for applying direct dyes to cellulosic fabric like cotton.

Materials:

- Cotton fabric swatch
- Direct Red 254 powder
- Soda Ash (Sodium Carbonate)
- Common Salt (Sodium Chloride)
- Laboratory dyeing apparatus (e.g., beaker on a hot plate with stirrer, or a lab-scale dyeing machine)

Methodology:

- Dye Bath Preparation:
 - Calculate the required amount of **Direct Red 254** dye based on the weight of the fabric (owf) for the desired shade (e.g., 1% owf).
 - Make a paste of the dye powder with a small amount of cold water. Add boiling water to dissolve the paste completely.
 - Set up the dye bath with the dissolved dye, 0.5% to 1% soda ash (owf), and water to achieve the desired liquor ratio (e.g., 20:1).
- Dyeing Process:
 - Introduce the wetted cotton fabric into the dye bath at a starting temperature of 40°C.
 - Agitate the fabric in the bath for 15-20 minutes at this temperature.
 - Begin adding the required amount of common salt. For a medium shade, approximately 10-15% salt (owf) is used. Add the salt in two or three portions over 15-20 minutes to ensure even uptake.

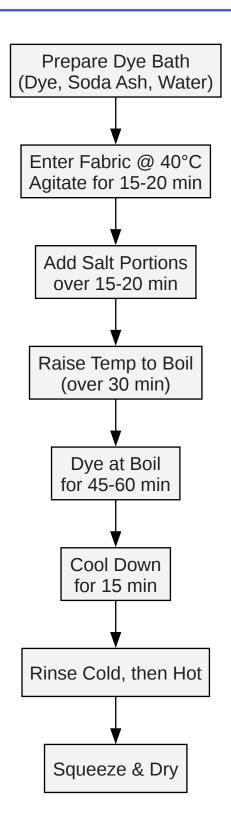
Foundational & Exploratory





- Slowly raise the temperature of the dye bath to a boil (95-100°C) over 30 minutes.
- Continue dyeing at the boil for 45-60 minutes with continuous agitation[6][7].
- Rinsing and Drying:
 - After the dyeing time has elapsed, allow the bath to cool for 15 minutes for better dye exhaustion.
 - Remove the fabric, squeeze out excess liquor, and rinse thoroughly with cold water until the water runs clear.
 - A final rinse with hot water can help remove any unfixed surface dye.
 - Squeeze and air-dry the fabric. For improved wash fastness, an after-treatment with a cationic dye-fixing agent can be applied according to the manufacturer's instructions.





Click to download full resolution via product page

Experimental workflow for dyeing cotton with **Direct Red 254**.



Part 2: Pigment Red 254 (CAS: 84632-65-5) - A Point of Clarification

To aid researchers, this section details the high-performance pigment often confused with **Direct Red 254**. Pigment Red 254 is a diketo-pyrrolo-pyrrole (DPP) pigment, renowned for its brilliant color, high opacity, and exceptional resistance to heat, light, and weathering. It is insoluble in water and used in demanding applications such as automotive paints, industrial coatings, and plastics.

Core Data and Properties

Property	Value	Reference
CAS Number	84632-65-5	
Molecular Formula	C18H10Cl2N2O2	
Chemical Class	Diketo-pyrrolo-pyrrole (DPP)	_
Appearance	Bright Red Powder	[8]
Solubility	Insoluble in most solvents	
λmax (in polymer)	552 - 560 nm	[9][10]
Heat Resistance	Up to 300°C	
Light Fastness	8 (Excellent)	[8]

Detailed Experimental Protocol for Synthesis

This protocol is adapted from patent literature for the synthesis of Pigment Red 254.

Materials:

- Sodium metal
- tert-Amyl alcohol
- Ferric chloride (catalyst)



- p-Chlorobenzonitrile
- Diisopropyl succinate
- · Nitrogen gas for inert atmosphere

Methodology:

- Preparation of Sodium tert-Amyl Oxide:
 - Under a nitrogen atmosphere, charge a reaction kettle with 21g of sodium metal, 180g of tert-amyl alcohol, and 1g of ferric trichloride.
 - Heat the mixture to 100°C and maintain a reflux with stirring for approximately 7 hours to prepare the sodium tert-amyl oxide solution[11].
- Condensation Reaction:
 - Cool the solution to 90°C and add 88g of p-chlorobenzonitrile. Stir until it is completely dissolved.
 - At 90°C, begin the dropwise addition of a mixture of 74g of diisopropyl succinate and 50g
 of tert-amyl alcohol. The addition should be controlled over a period of 3 hours.
 - After the addition is complete, maintain the reaction mixture at temperature for an additional 2-5 hours to ensure the condensation reaction goes to completion[11].
- Hydrolysis and Isolation:
 - Add the condensed reaction mass to 1000 mL of deionized water (optionally containing a surfactant) for hydrolysis. Maintain at 40°C for 3 hours.
 - Remove the tert-amyl alcohol and by-product isopropanol via evaporation under reduced pressure.
 - Filter the resulting solid precipitate.

Foundational & Exploratory

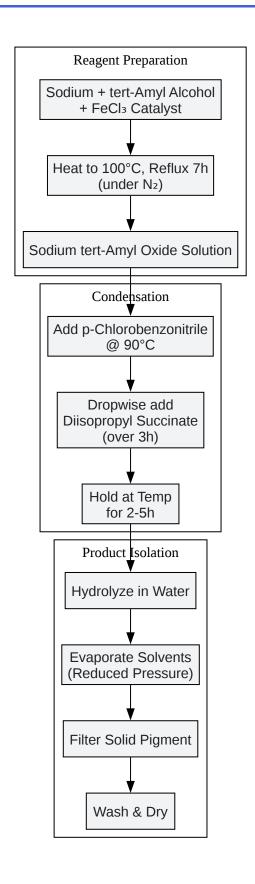




 Wash the filter cake thoroughly with water and then with a solvent like methanol to remove any remaining impurities.

0	Dry the	product in	an oven	to obtain	the	crude P	igment	Red 254	[11]
---	---------	------------	---------	-----------	-----	---------	--------	---------	-----	---





Click to download full resolution via product page

Synthesis workflow for Pigment Red 254.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. colorantsgroup.com [colorantsgroup.com]
- 2. Buy Direct Red 254 (EVT-12496983) [evitachem.com]
- 3. Direct Red 254 | 101380-00-1 | Benchchem [benchchem.com]
- 4. Basic introduction for paper dyes [chinainterdyes.com]
- 5. sdc.org.uk [sdc.org.uk]
- 6. Dyeing of Cotton Fabric with Direct Dyes [textilesphere.com]
- 7. youtube.com [youtube.com]
- 8. epsilonpigments.com [epsilonpigments.com]
- 9. EP1411092B1 C.I.Pigment Red 254 having improved colouristic properties Google Patents [patents.google.com]
- 10. C.I.Pigment Red 254 having improved colouristic properties Patent 1411092 [data.epo.org]
- 11. Preparation method of pigment red 254 Eureka | Patsnap [eureka.patsnap.com]
- To cite this document: BenchChem. [Direct Red 254 CAS number and molecular formula].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166072#direct-red-254-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com